

High- Library Generation: Functionalization of 6-Oxaspiro[2.5]octan-1-amine

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Compound of Interest

Compound Name: 6-Oxaspiro[2.5]octan-1-amine

CAS No.: 1250756-65-0

Cat. No.: B1422194

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Introduction: The "Escape from Flatland"

In modern drug discovery, increasing the fraction of saturated carbon atoms (

) correlates with improved clinical success by enhancing solubility and reducing promiscuous binding events associated with flat aromatic systems [1].

The **6-oxaspiro[2.5]octan-1-amine** scaffold represents a "privileged" structure that offers:

- **3D Geometry:** The spiro-junction forces the cyclopropane and tetrahydropyran (THP) rings into a perpendicular arrangement, creating distinct vectors for substituent growth.
- **Physiochemical Balance:** The ether oxygen in the THP ring lowers and acts as a hydrogen bond acceptor (HBA), while the cyclopropylamine provides a metabolic "handle" often resistant to rapid oxidative clearance compared to flexible alkyl chains.
- **Steric Constraint:** The cyclopropane ring conformationally restricts the amine, potentially reducing the entropic penalty upon protein binding.

Scaffold Analysis

- Core: 6-Oxaspiro[2.5]octane.[\[1\]](#)[\[2\]](#)
- Handle: Primary amine at position 1 (cyclopropane ring).
- Stereochemistry: The amine can exist cis or trans relative to the ether oxygen. Note: For library synthesis, it is critical to utilize a single diastereomer (typically separated via chiral SFC prior to functionalization) to prevent analytical deconvolution issues later.

Physiochemical Profile & Handling[\[3\]](#)

Property	Value / Note	Impact on Protocol
Molecular Weight	~141.2 g/mol (HCl salt)	Low MW allows for heavy decoration while staying <500 Da.
Basicity ()	~8.5–9.0 (Est.)	Moderately basic. Requires organic base (DIPEA/TEA) in couplings.
Stability	Acid-sensitive cyclopropane	WARNING: Avoid strong Lewis acids or prolonged exposure to pH < 1, which may trigger ring opening.
Solubility	High in DMSO, MeOH, DMF	Ideal for solution-phase parallel synthesis.

Storage: Store the hydrochloride salt at -20°C under argon. The free base is volatile and readily absorbs

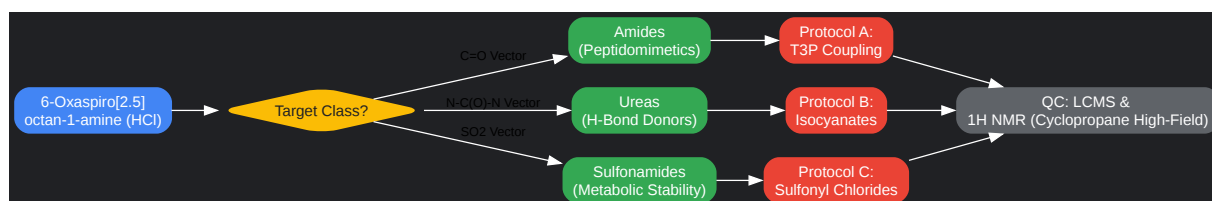
to form carbamates; always generate the free base in situ.

Experimental Workflows

The following protocols are optimized for 96-well plate format or automated synthesis blocks.

Diagram 1: Functionalization Decision Tree

This flowchart guides the chemist through the selection of reaction pathways based on the desired library output.



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Caption: Decision tree for diversifying the spiro-amine core. Green nodes represent target chemotypes; Red nodes indicate specific protocols.

Protocol A: Amide Coupling (The T3P Method)

Rationale: Standard HATU/EDC couplings generate byproducts (tetramethylurea) that can be difficult to remove in high-throughput (HT) purification. T3P (Propylphosphonic anhydride) is superior for libraries because its byproducts are water-soluble, allowing for a "wash-only" workup in many cases [2].

Reagents:

- Scaffold: **6-Oxaspiro[2.5]octan-1-amine HCl** (1.0 equiv).
- Carboxylic Acid (): 1.2 equiv.
- Base:
-Diisopropylethylamine (DIPEA) (3.5 equiv).
- Coupling Agent: T3P (50% w/w in EtOAc or DMF) (2.0 equiv).

- Solvent: EtOAc or DMF (0.1 M concentration).

Step-by-Step:

- Dissolution: In a reaction vial, dissolve the carboxylic acid (1.2 equiv) and DIPEA (3.5 equiv) in solvent.
- Activation: Add T3P solution (2.0 equiv). Stir for 5 minutes at Room Temperature (RT).
- Addition: Add the spiro-amine scaffold (1.0 equiv).
- Incubation: Seal and shake/stir at RT for 4–16 hours.
 - Self-Validation: Check LCMS after 2 hours. If the acid is unreactive (sterically hindered), heat to 50°C.
- Workup (Liquid-Liquid Extraction):
 - Dilute with EtOAc.
 - Wash with Water ()
Sat.
Brine.
 - T3P byproducts partition into the aqueous phase.
- Concentration: Dry organic layer over , filter, and concentrate.

Troubleshooting:

- Issue: Low conversion with sterically hindered acids.
- Solution: Switch solvent to Pyridine (acts as both solvent and base) and heat to 60°C. T3P is highly stable at elevated temperatures compared to HATU.

Protocol B: Urea Synthesis

Rationale: Ureas provide dual hydrogen bond donors. The reaction with isocyanates is atom-economical and fast.

Reagents:

- Scaffold: 1.0 equiv.
- Isocyanate (): 1.1 equiv.
- Base: TEA (2.0 equiv).
- Solvent: DCM or THF.

Step-by-Step:

- Prep: Dissolve scaffold and TEA in anhydrous DCM (0.1 M) at 0°C.
- Addition: Add Isocyanate slowly.
- Reaction: Warm to RT and stir for 2 hours.
- Quench: Add polymer-supported trisamine scavenger (creates an insoluble urea with excess isocyanate).
- Filtration: Filter off the resin. The filtrate contains the pure urea.

Protocol C: Sulfonylation

Rationale: Sulfonamides are stable pharmacophores. However, sulfonyl chlorides are highly reactive; control of stoichiometry is vital to prevent bis-sulfonylation.

Reagents:

- Scaffold: 1.0 equiv.

- Sulfonyl Chloride (): 1.05 equiv (Strict control).
- Base: Pyridine (3.0 equiv) or DIPEA in DCM.
- Solvent: DCM.

Step-by-Step:

- Cooling: Dissolve scaffold in DCM/Pyridine at 0°C.
- Addition: Add Sulfonyl Chloride dropwise.
- Monitoring: Stir at 0°C for 30 mins, then RT for 2 hours.
 - Self-Validation: If bis-sulfonylation is observed by LCMS (), treat the crude mixture with 1M NaOH in MeOH for 30 mins to cleave the second sulfonyl group selectively.

Quality Control & Validation

Analytical Triage (LCMS)

The spiro-amine core is polar. Use a generic gradient but ensure the column can retain polar amines.

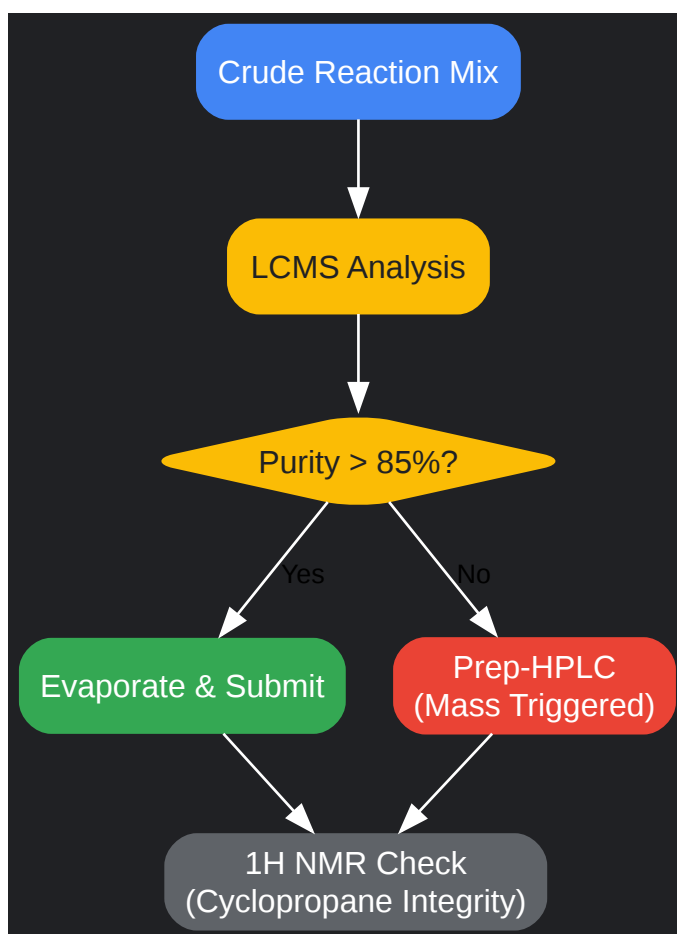
- Column: C18 Reverse Phase (e.g., Waters XBridge).
- Mobile Phase:
(0.1% Formic Acid) / MeCN (0.1% Formic Acid).
- Detection: UV (254 nm) + ESI (Positive Mode).

NMR Diagnostics ()

Verification of the core integrity is crucial.

- Cyclopropane Protons: Look for high-field multiplets between 0.3 – 0.9 ppm. Disappearance or shifting of these signals downfield (>1.5 ppm) usually indicates ring opening (acid-catalyzed degradation).
- THP Protons: The methylene protons adjacent to the ether oxygen typically appear around 3.4 – 3.8 ppm.

Diagram 2: QC & Purification Logic



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Caption: Workflow for validating library members. Mass-triggered fractionation is recommended for purity <85%.

References

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